

Hydramicromelin D (CAS No. 1623437-86-4): A Technical Overview

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Compound of Interest

Compound Name: Hydramicromelin D

Cat. No.: B1163472

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Abstract

Hydramicromelin D is a naturally occurring coumarin isolated from the plant *Micromelum integerrimum*. This document provides a comprehensive technical summary of **Hydramicromelin D**, including its chemical properties, isolation, and currently understood biological activity. All available quantitative data is presented in tabular format, and detailed experimental methodologies are provided for key cited procedures. Visual diagrams illustrating the isolation and screening workflow are also included to facilitate a deeper understanding of the research process.

Introduction

Hydramicromelin D (CAS No. 1623437-86-4) is a prenylated coumarin, a class of secondary metabolites known for a wide range of biological activities. It was first isolated from the leaves of *Micromelum integerrimum*, a plant species belonging to the Rutaceae family, which is found in South and Southeast Asia.[1] Plants of the *Micromelum* genus are known sources of various bioactive compounds, including other coumarins and carbazole alkaloids, which have demonstrated anti-inflammatory, antibacterial, and anticancer properties in various studies.[2][3][4] This guide focuses specifically on the technical details available for **Hydramicromelin D**.

Chemical Properties

Hydramicromelin D is characterized by a coumarin core structure with a complex side chain. Its chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1623437-86-4	N/A
Molecular Formula	C ₁₅ H ₁₄ O ₇	[1]
Molecular Weight	306.27 g/mol	[1]
IUPAC Name	6-[(2R,3S,4S)-3,4-dihydroxy-4-methyl-5-oxoxolan-2-yl]-7-methoxychromen-2-one	N/A
Synonyms	Not available	N/A
Purity	>98% (as commercially available)	N/A
Appearance	White powder	N/A

Biological Activity and Quantitative Data

The biological activity of **Hydramicromelin D** has been evaluated in the context of cytotoxicity. A study investigating compounds isolated from *Micromelum integerrimum* assessed their effects on the human colon cancer cell line, HCT116.

Assay	Cell Line	Result	Concentration	Reference
Cytotoxicity	HCT116	Inactive	50 µM	[5]

To date, this is the only specific quantitative biological data available for **Hydramicromelin D** in the reviewed literature. While other compounds from *Micromelum integerrimum* have shown a range of biological effects, no further studies have been published detailing the specific mechanism of action or other biological activities of **Hydramicromelin D**.

Experimental Protocols

Isolation and Structure Elucidation of Hydramicromelin D

The following protocol is based on the methodology described for the isolation of coumarins from *Micromelum integerrimum*.^[1]

- **Extraction:** The air-dried and powdered leaves of *Micromelum integerrimum* are extracted with ethyl acetate (EtOAc) at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents, typically starting with hexane and gradually increasing the polarity with ethyl acetate.
- **Fractionation:** Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing compounds with similar TLC profiles are pooled.
- **Purification:** The fractions containing **Hydramicromelin D** are further purified by repeated column chromatography and preparative TLC until a pure compound is obtained.
- **Structure Elucidation:** The structure of the isolated compound is determined using a combination of spectroscopic techniques:
 - **UV Spectroscopy:** To identify the chromophore system.
 - **Infrared (IR) Spectroscopy:** To identify functional groups.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are used to determine the connectivity of atoms.
 - **High-Resolution Time-of-Flight Mass Spectrometry (HR-TOF-MS):** To determine the exact mass and molecular formula.

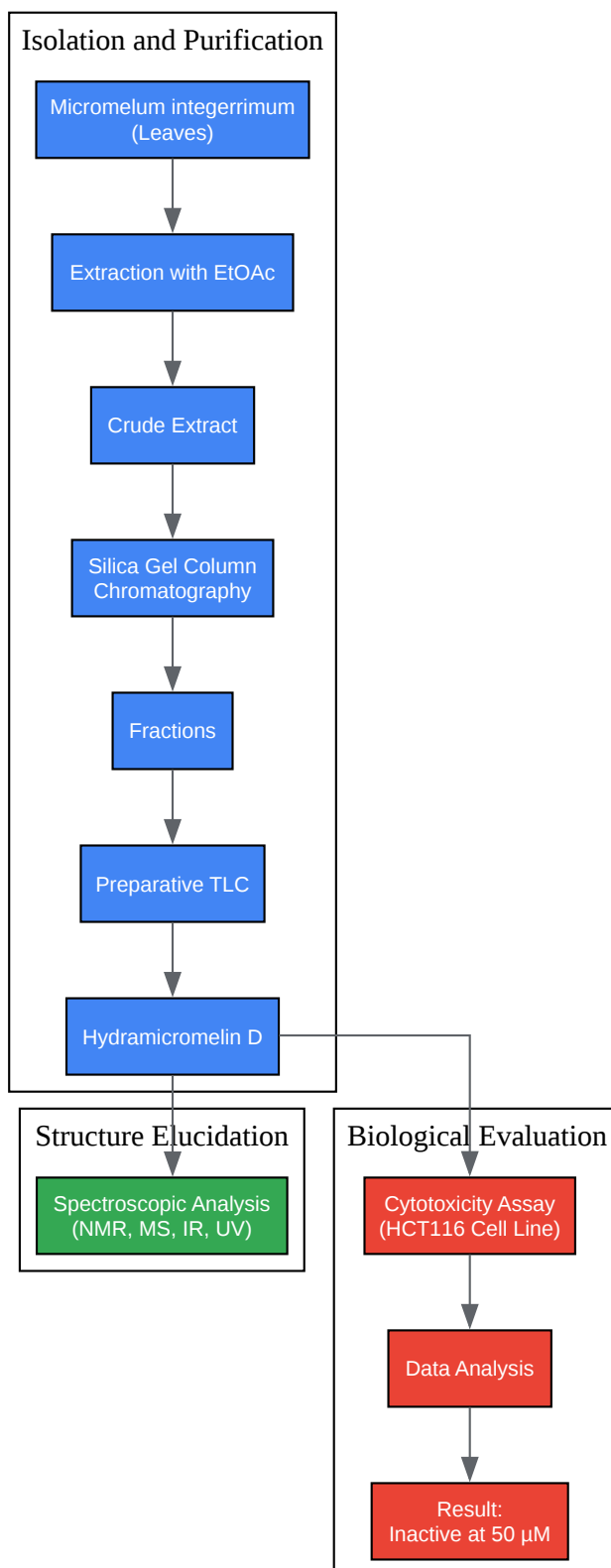
Cytotoxicity Assay against HCT116 Cells

The following is a generalized protocol for assessing the cytotoxicity of a compound against the HCT116 human colon cancer cell line, based on standard methodologies.^{[6][7]}

- **Cell Culture:** HCT116 cells are cultured in an appropriate medium (e.g., McCoy's 5A) supplemented with fetal bovine serum (FBS) and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** **Hydramicromelin D** is dissolved in a suitable solvent (e.g., DMSO) and then diluted to the final concentration (50 µM) in the cell culture medium. The cells are then treated with the compound. A vehicle control (medium with DMSO) is also included.
- **Incubation:** The treated cells are incubated for a specified period, typically 48 or 72 hours.
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT or MTS assay. This involves adding the reagent to the wells and incubating for a short period. The absorbance is then measured using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the vehicle control. A compound is considered inactive if it does not significantly reduce cell viability at the tested concentration.

Visualizations

The following diagrams illustrate the general workflow for the isolation and biological screening of **Hydramicromelin D**.



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Caption: General workflow for the isolation and evaluation of **Hydramicromelin D**.

Conclusion

Hydramicromelin D is a well-characterized coumarin from *Micromelum integerrimum*. While its chemical structure has been fully elucidated, current biological data is limited to a report of its inactivity as a cytotoxic agent against the HCT116 human colon cancer cell line at a concentration of 50 μ M. Further research is required to explore other potential biological activities and to determine if it contributes to the traditional medicinal uses of *Micromelum integerrimum*. The detailed protocols and data presented in this guide serve as a foundation for future investigations into this natural product.

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